

An In-depth Technical Guide to the Safe Handling of N-Methylbutylamine

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Compound of Interest

Compound Name: N-Methylbutylamine

Cat. No.: B094570

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides an in-depth overview of the safety precautions and handling measures for **N-Methylbutylamine**, a versatile reagent in organic synthesis.

Hazard Identification and Classification

N-Methylbutylamine is classified as a hazardous substance requiring careful handling. It is a highly flammable liquid and vapor, posing a significant fire risk.^{[1][2]} The substance is harmful if swallowed or absorbed through the skin and can cause severe skin and eye burns.^{[2][3]} Inhalation may lead to severe irritation of the respiratory tract, potentially causing chemical burns.^{[2][4]}

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.^{[5][6]}
- H302: Harmful if swallowed.^{[5][6]}
- H311: Toxic in contact with skin.^{[5][6]}
- H314: Causes severe skin burns and eye damage.^[6]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **N-Methylbutylamine** is essential for its safe handling and storage.

Property	Value	Source(s)
Appearance	Clear, colorless liquid with an ammonia-like odor.	[2] [5] [7]
Molecular Formula	C ₅ H ₁₃ N	[3] [6] [8]
Molecular Weight	87.16 g/mol	[5]
Boiling Point	90-92 °C at 1013 hPa	
Melting Point	-75 °C	[3]
Flash Point	-4 °C to 13 °C (closed cup)	[2]
Density	0.736 - 0.74 g/cm ³ at 20-25 °C	[3] [5] [7]
Vapor Pressure	53.7 mmHg at 25 °C	[3]
Explosive Limit	1.3% (V/V)	[3]

Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, strict adherence to the following control measures and use of personal protective equipment (PPE) is mandatory.

Control Measure	Specification	Source(s)
Engineering Controls	Work should be conducted in a chemical fume hood.[2][4] Use adequate general or local explosion-proof ventilation.[2]	
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[2][4] A face shield should be used when handling corrosive or highly irritating substances.[1]	
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][4]	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[2]	

Toxicological Data

The toxicological profile of **N-Methylbutylamine** underscores the need for cautious handling.

| Route of Exposure | Species | Value | Source(s) | | --- | --- | --- | | Oral LD50 | Rat | 420 mg/kg | [2][3] | | Dermal LD50 | Rabbit | 932 - 1260 uL/kg | [2][3] | | Eye Irritation | Rabbit | 74 mg (Severe) | [2][3] |

Handling and Storage Procedures

Proper handling and storage are critical to preventing accidents and ensuring the stability of **N-Methylbutylamine**.

Handling:

- Ground and bond containers when transferring material.[2]
- Use spark-proof tools and explosion-proof equipment.[2][4]
- Avoid contact with eyes, skin, and clothing.[2]
- Do not ingest or inhale.[2]
- Wash hands thoroughly after handling.[2]
- Keep away from heat, sparks, and open flames.[2]

Storage:

- Store in a tightly closed container.[1][2]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[1][2]
- Keep away from sources of ignition.[1][2]
- **N-Methylbutylamine** is incompatible with strong acids, acid chlorides, acid anhydrides, oxidizing agents, and carbon dioxide.[1][2]

Emergency Procedures

In the event of an emergency, the following protocols should be followed promptly and efficiently.

First Aid Measures:

Exposure Route	Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [2]	
Skin Contact	Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [2] [4]	
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately. [2] [4]	
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid immediately. [2] [4]	

Fire Fighting Measures:

- Use dry chemical, CO₂, water spray, or alcohol-resistant foam to extinguish fires.[\[1\]](#)[\[2\]](#) Water may be ineffective.[\[1\]](#)[\[2\]](#)
- Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[2\]](#)
- Vapors are heavier than air and may travel to a source of ignition and flash back.[\[1\]](#)[\[2\]](#)

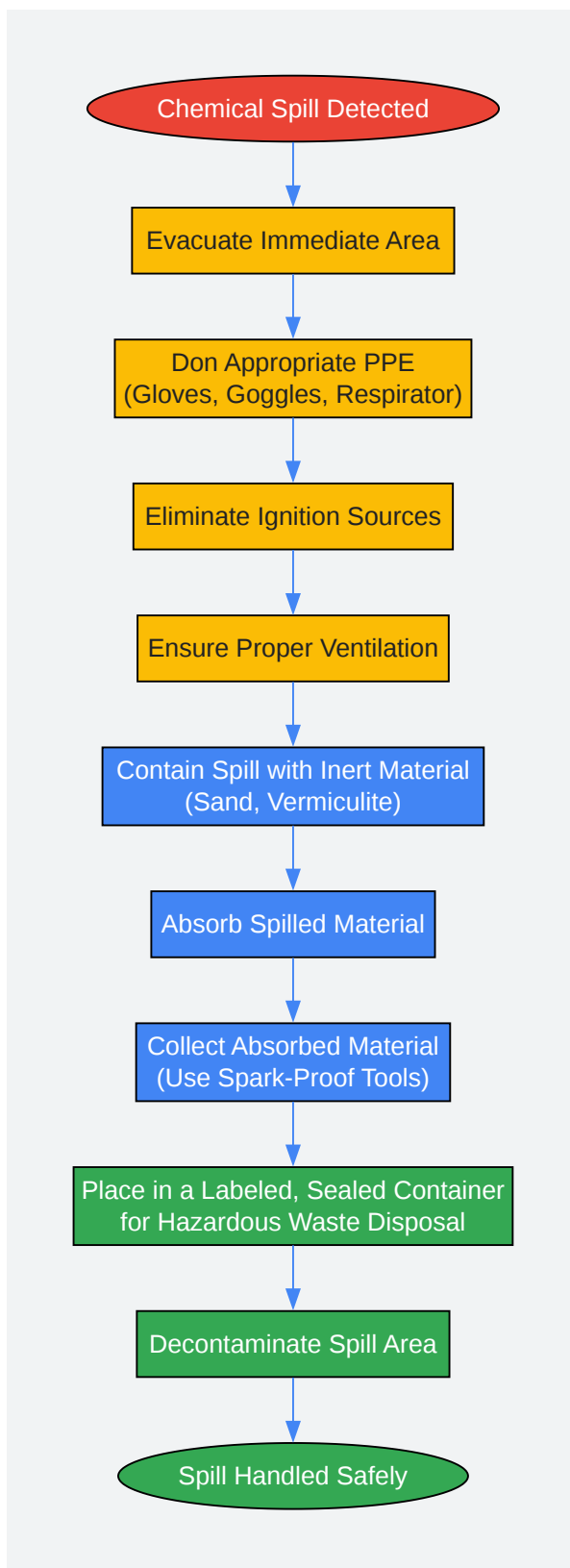
- Containers may explode in the heat of a fire.[1][2] Use water spray to keep fire-exposed containers cool.[1][2]

Accidental Release Measures:

- Evacuate personnel from the area.[1]
- Remove all sources of ignition.[1][2]
- Use a spark-proof tool.[2][4]
- Provide ventilation.[2]
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[1][2]
- Avoid runoff into storm sewers and ditches.[2]

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for handling a chemical spill of **N-Methylbutylamine**, providing a clear, step-by-step guide for laboratory personnel.



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Workflow for Handling an **N-Methylbutylamine** Spill.

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